

An In-depth Technical Guide to 2,6-Dichloro-1,4-benzoquinone

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Compound of Interest

Compound Name: 2,6-Dichloro-1,4-benzoquinone

Cat. No.: B104592

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This technical guide provides a comprehensive overview of **2,6-Dichloro-1,4-benzoquinone** (DCBQ), a compound of significant interest to researchers in environmental science, toxicology, and drug development. This document details its physicochemical properties, synthesis, experimental applications, and toxicological profile, with a focus on its molecular mechanisms of action.

Physicochemical Properties

2,6-Dichloro-1,4-benzoquinone is a yellow crystalline solid.^[1] It is a member of the 1,4-benzoquinone class, where the hydrogens at positions 2 and 6 are substituted by chlorine.^{[1][2][3][4]} This substitution pattern confers specific chemical reactivity and biological activity.

Table 1: General and Physicochemical Properties of **2,6-Dichloro-1,4-benzoquinone**

Property	Value	Reference
Molecular Weight	176.98 g/mol	[1][5][6]
Molecular Formula	C ₆ H ₂ Cl ₂ O ₂	[1][5][7]
CAS Number	697-91-6	[5][8][6][7]
Melting Point	120-124 °C	[1][4][6]
Boiling Point	241.5 - 251.81 °C (at 760 mmHg)	[1][6]
Density	1.56 g/cm ³	[1]
Solubility	Insoluble in water, soluble in methanol.	[1][4][6]
Appearance	Yellow crystalline powder	[1]

Synthesis and Experimental Protocols

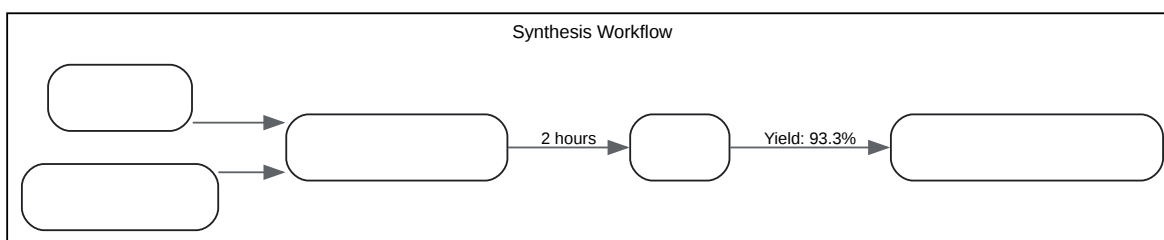
Synthesis of 2,6-Dichloro-1,4-benzoquinone

A common laboratory-scale synthesis involves the oxidation of 2,4,6-trichlorophenol.[7]

Experimental Protocol: Synthesis from 2,4,6-trichlorophenol[7]

- **Dissolution:** Dissolve 197.5 g of 2,4,6-trichlorophenol in 600 g of methanol in a 1000 mL four-neck reaction flask with stirring.
- **Acidification:** Add 200 mL of 5% dilute nitric acid to a separate 2000 mL sealed four-neck reaction flask.
- **Reaction Initiation:** Introduce the dissolved 2,4,6-trichlorophenol solution into the flask containing nitric acid.
- **Oxygenation:** Pass oxygen at 2 atm through the reaction mixture.
- **Temperature Control:** Maintain the reaction temperature at 20 °C with continuous stirring.

- Reaction Time: Allow the reaction to proceed for 2 hours.
- Isolation: After the reaction is complete, the product, chlorinated-p-benzoquinone, is isolated by filtration. This process yields approximately 167 g, corresponding to a 93.3% yield.



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